Technical Whitepaper: Synthesis, Isolation, and Structural Elucidation of Aztreonam Impurity F

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Compound of Interest	
Compound Name:	*Aztreonam Impurity F*
CAS No.:	*102579-57-7*
Cat. No.:	*B601241*

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Executive Summary

In the high-stakes environment of monobactam antibiotic development, the purity profile of Aztreonam (CAS 78110-38-0) is critical for regulatory compliance (ICH Q3A/B).[1] Among its related substances, Impurity F—identified as Aztreonam Ethyl Ester (CAS 102579-57-7)—presents a unique challenge.[1] Unlike oxidative degradants or geometric isomers (such as the E-isomer, Impurity B), Impurity F is often a process-related artifact arising from the interaction between the active pharmaceutical ingredient (API) and alcoholic solvents (ethanol) used during crystallization or lyophilization.[1]

This technical guide provides a definitive protocol for the de novo synthesis, isolation, and structural characterization of **Aztreonam Impurity F**. It is designed to empower analytical scientists to generate high-purity reference standards for HPLC method validation and toxicological assessment.[1]

Molecular Identity and Origin

Impurity F is the ethyl ester derivative of Aztreonam, specifically modified at the carboxylic acid moiety of the isobutyric acid side chain.

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- Chemical Name (IUPAC): Ethyl (Z)-2-({[(2-amino-4-thiazolyl){[(2S,3S)-2-methyl-4-oxo-1-sulfo-3-azetidinyl]carbamoyl}methylene]amino}oxy)-2-methylpropionate.[1][2]
- Molecular Formula:

  [1][3][4]
- Molecular Weight: 463.49 g/mol (vs. 435.43 g/mol for Aztreonam)[1]
- CAS Number: 102579-57-7[1][3][4][5]

Mechanism of Formation

Impurity F typically forms via acid-catalyzed Fischer esterification when Aztreonam is exposed to ethanol under acidic conditions (often residual acid from deprotection steps) or during prolonged storage in ethanolic solutions.[1]

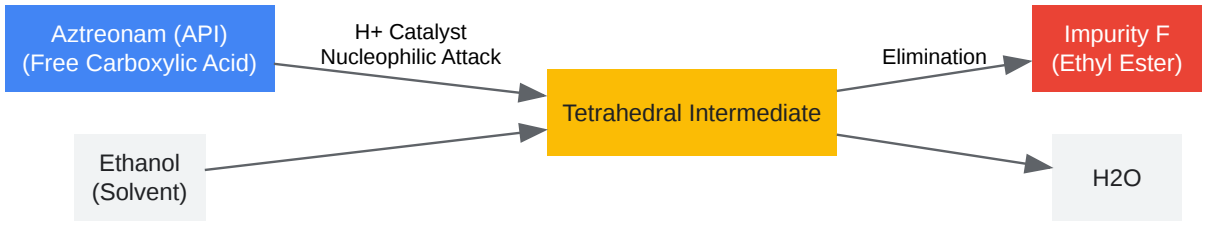

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Figure 1: Mechanism of **Aztreonam Impurity F** formation via Fischer Esterification.[1]

Synthesis Strategy

To generate a reference standard of Impurity F, we cannot rely on passive degradation, which yields complex mixtures.[1] We employ a targeted Fischer Esterification using anhydrous conditions to drive the equilibrium toward the ester.[1]

Reagents and Materials[1][2][6][7]

- Precursor: Aztreonam API (USP/EP Grade), >99% purity.[1]
- Solvent: Absolute Ethanol (anhydrous).[1]

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- Catalyst: Thionyl Chloride (

) or concentrated Sulfuric Acid (

).[1] Note:

  is preferred for generating in-situ HCl without introducing water.[1]
- Quenching: Sodium Bicarbonate (

).[1]

Step-by-Step Synthesis Protocol[1]

Safety Warning: Thionyl chloride is corrosive and releases toxic gases (

,

).[1] Perform all operations in a fume hood.

- Activation:
  - Chill 50 mL of absolute ethanol to 0°C in a round-bottom flask under nitrogen.
  - Dropwise add 1.0 mL of Thionyl Chloride (

) to the ethanol. Stir for 15 minutes. This generates anhydrous HCl in situ.[1]
- Reaction:
  - Add 1.0 g (2.3 mmol) of Aztreonam solid directly to the solution.
  - Allow the mixture to warm to room temperature (25°C).
  - Stir for 4–6 hours. Monitor reaction progress via HPLC (see Section 4). The Aztreonam peak (RRT 1.0) should diminish, and a less polar peak (Impurity F) should appear at RRT ~1.8–2.0.[1]
- Workup:

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- Evaporate the solvent under reduced pressure (Rotavap) at <35°C to obtain a viscous residue.
- Redissolve the residue in a minimum amount of cold water (10 mL).
- Adjust pH to 5.0 using saturated

  solution to neutralize excess acid.[1]
- Critical Step: The ethyl ester is less soluble in water than the parent acid.[1] Cool to 4°C overnight to induce precipitation.[1]

- Purification (Preparative HPLC):
  - If precipitation is insufficient, purify via Prep-HPLC using a C18 column.[1]
  - Mobile Phase: Gradient of 0.1% Formic Acid in Water (A) and Acetonitrile (B).[1] Target elution at ~40% B.
  - Lyophilize the collected fractions to obtain Impurity F as a white amorphous powder.[1]

Characterization & Validation

The identity of the synthesized standard must be confirmed using orthogonal analytical techniques.

HPLC Profile (Chromatographic Purity)

Impurity F is significantly more hydrophobic than Aztreonam due to the masking of the carboxylic acid.

Method Parameters:

- Column: C18 (e.g., Waters Symmetry or Agilent Zorbax),

  mm, 5 µm.[1]
- Mobile Phase: Phosphate Buffer pH 3.0 : Methanol (80:20 to 50:50 Gradient).[1]

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- Detection: UV at 254 nm (Aminothiazole absorption).[1][2]

Compound	Approx.[1][2][4][5][6][7][8][9][10][11][12][13] Retention Time (min)	RRT (Relative to API)	Polarity Trend
Aztreonam (API)	8.5	1.00	Polar (Acid)
Impurity F	16.2	~1.90	Non-Polar (Ester)

NMR Spectroscopy (and)

The definitive structural proof is the appearance of the ethyl group signals and the retention of the

-lactam core integrity.[1]

Key

-NMR Signals (DMSO-

, 400 MHz):

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Moiety	Chemical Shift ( )	Multiplicity	Integration	Interpretation
Ethyl	1.18	Triplet ( )	3H	Diagnostic for Impurity F
Gem-dimethyl	1.42	Singlet ( )	6H	Side chain methyls (Unchanged)
Ethyl	4.12	Quartet ( )	2H	Diagnostic Ester Linkage
-lactam H3	5.15	Doublet ( )	1H	Core integrity check
Thiazole H	6.75	Singlet ( )	1H	Aromatic ring intact

Mass Spectrometry (LC-MS)[1]

- Ionization: ESI Positive Mode.
- Theoretical Mass: 463.49 Da.[1]
- Observed : 464.1 m/z.[1]
- Observed : 486.1 m/z.[1]
- Differentiation: A mass shift of +28 Da relative to Aztreonam ( ) confirms the ethyl substitution (

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replaces

).[1]

Control Strategy in Drug Development[1]

Understanding the synthesis of Impurity F allows for the implementation of robust control strategies in manufacturing.

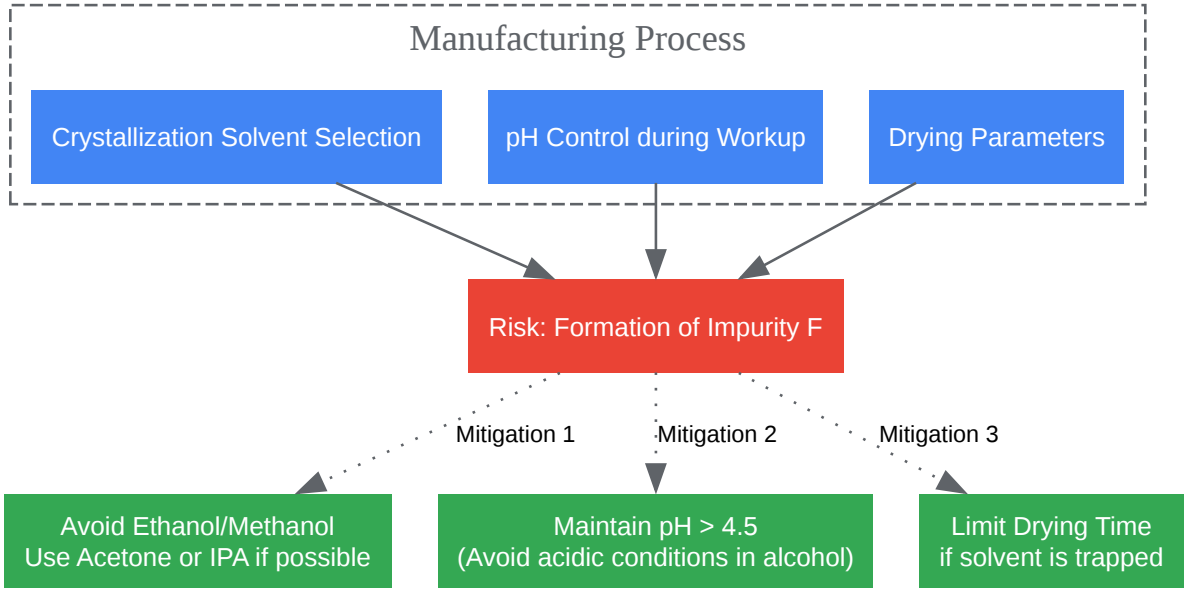

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Figure 2: Critical Process Parameters (CPPs) for minimizing Impurity F formation.

Recommendations:

- Solvent Swap: Replace ethanol with non-nucleophilic solvents (e.g., Acetone, Isopropyl Acetate) during final crystallization if Impurity F levels exceed 0.10%.[1]
- pH Monitoring: Ensure the final wash steps are not strongly acidic, as the free acid form of Aztreonam is self-catalyzing in the presence of alcohols.[1]

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